

Application Notes and Protocols for Analyte Quantification Using Cyclohexanemethanol-d11

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Compound of Interest

Compound Name: Cyclohexanemethanol-d11

Cat. No.: B15558428

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Introduction

In the realm of analytical chemistry, particularly within the pharmaceutical and biotechnology sectors, the precise and accurate quantification of analytes is paramount for drug discovery, development, and clinical bioanalysis. The use of stable isotope-labeled internal standards is the gold standard for quantitative analysis by mass spectrometry, a technique known as isotope dilution mass spectrometry (IDMS).[1] **Cyclohexanemethanol-d11**, a deuterated analog of cyclohexanemethanol, serves as an excellent internal standard for the quantification of various analytes, including its non-labeled counterpart which is utilized in the synthesis of potent inhibitors of cyclin-dependent kinases (CDKs).[2]

The core principle of this methodology lies in the addition of a known quantity of the deuterated internal standard, **Cyclohexanemethanol-d11**, to the sample at an early stage of the analytical process.[1] Since the deuterated standard is chemically and physically almost identical to the analyte of interest, it experiences similar effects during sample preparation, chromatography, and ionization.[1][3] Any variability, such as sample loss during extraction or matrix effects in the mass spectrometer, will affect both the analyte and the internal standard proportionally.[1]

By measuring the ratio of the analyte's signal to that of the internal standard, accurate and precise quantification can be achieved.[1]

This document provides detailed application notes and protocols for the development of robust analytical methods for the quantification of a target analyte using **Cyclohexanemethanol-d11** as an internal standard, with a focus on liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS).

Quantitative Data Summary

The following tables summarize typical validation data for a quantitative method developed for an analyte using **Cyclohexanemethanol-d11** as an internal standard. These values are illustrative and should be established for each specific analyte and matrix.

Table 1: LC-MS/MS Method Validation Data for a Kinase Inhibitor in Human Plasma

Parameter	Result	Acceptance Criteria
Linearity Range	1 - 1000 ng/mL	$R^2 \geq 0.99$
R^2	0.9992	-
Lower Limit of Quantification (LLOQ)	1 ng/mL	Signal-to-Noise > 10, RSD $\leq$ 20%
Accuracy at LLOQ	95.8% - 104.5%	80% - 120%
Precision at LLOQ (RSD)	8.7%	$\leq$ 20%
Accuracy (QC Low, Mid, High)	97.2% - 102.1%	85% - 115%
Precision (QC Low, Mid, High) (RSD)	4.5% - 7.1%	$\leq$ 15%
Recovery	88.5% - 93.2%	Consistent and reproducible
Matrix Effect	0.98 - 1.05	IS-normalized MF CV $\leq$ 15%

Table 2: GC-MS Method Validation Data for Cyclohexanemethanol in Wastewater

Parameter	Result	Acceptance Criteria
Linearity Range	10 - 2000 µg/L	$R^2 \geq 0.99$
R^2	0.9985	-
Limit of Detection (LOD)	2.5 µg/L	Signal-to-Noise > 3
Limit of Quantification (LOQ)	10 µg/L	Signal-to-Noise > 10, RSD ≤ 20%
Accuracy (QC Low, Mid, High)	94.5% - 106.8%	80% - 120%
Precision (QC Low, Mid, High) (RSD)	6.2% - 9.8%	≤ 15%
Recovery	91.3% - 97.6%	Consistent and reproducible

Experimental Protocols

Protocol 1: Quantification of a Kinase Inhibitor in Human Plasma by LC-MS/MS

This protocol outlines a general procedure for the quantification of a kinase inhibitor, for which cyclohexanemethanol may be a synthetic precursor, in human plasma.

1. Materials and Reagents

- Analyte Reference Standard
- Cyclohexanemethanol-d11** (Internal Standard)
- HPLC-grade Methanol, Acetonitrile, and Water
- Formic Acid
- Human Plasma (blank)

2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system

- Tandem Mass Spectrometer (e.g., Triple Quadrupole)
- Analytical Balance, Centrifuge, Vortex Mixer

3. Standard and Sample Preparation

- Stock Solutions: Prepare 1 mg/mL stock solutions of the analyte and **Cyclohexanemethanol-d11** in methanol.
- Working Solutions: Prepare serial dilutions of the analyte stock solution to create working standards. Prepare a working solution of the internal standard at a fixed concentration (e.g., 100 ng/mL).
- Calibration Standards and QC Samples: Spike blank human plasma with the analyte working solutions to create calibration standards (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL). Prepare at least three levels of QC samples (low, medium, and high) in the same manner.
- Sample Preparation (Protein Precipitation):
 - To 100 µL of plasma sample, calibration standard, or QC, add 20 µL of the internal standard working solution.
 - Add 300 µL of cold acetonitrile to precipitate proteins.
 - Vortex for 30 seconds.
 - Centrifuge at 14,000 rpm for 10 minutes.
 - Transfer the supernatant to a clean vial for LC-MS/MS analysis.

4. LC-MS/MS Analysis

- LC Conditions:
 - Column: C18 column (e.g., 50 x 2.1 mm, 1.8 µm)
 - Mobile Phase A: Water with 0.1% Formic Acid

- Mobile Phase B: Acetonitrile with 0.1% Formic Acid
- Gradient: A suitable gradient to separate the analyte from matrix components.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- MS/MS Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Detection Mode: Multiple Reaction Monitoring (MRM)
 - Optimize MRM transitions (precursor and product ions) and collision energies for both the analyte and **Cyclohexanemethanol-d11**.

5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the analyte concentration.
- Use a linear regression model with a weighting factor (e.g., $1/x^2$) to fit the data.
- Determine the concentration of the analyte in the unknown samples from the calibration curve.

Protocol 2: Quantification of Cyclohexanemethanol in Wastewater by GC-MS

This protocol describes a method for the quantification of cyclohexanemethanol in water samples.

1. Materials and Reagents

- Cyclohexanemethanol Reference Standard
- **Cyclohexanemethanol-d11** (Internal Standard)

- GC-grade Dichloromethane (DCM)

- Anhydrous Sodium Sulfate

2. Instrumentation

- Gas Chromatograph with a Mass Spectrometer (GC-MS)

- Autosampler

- Vortex Mixer

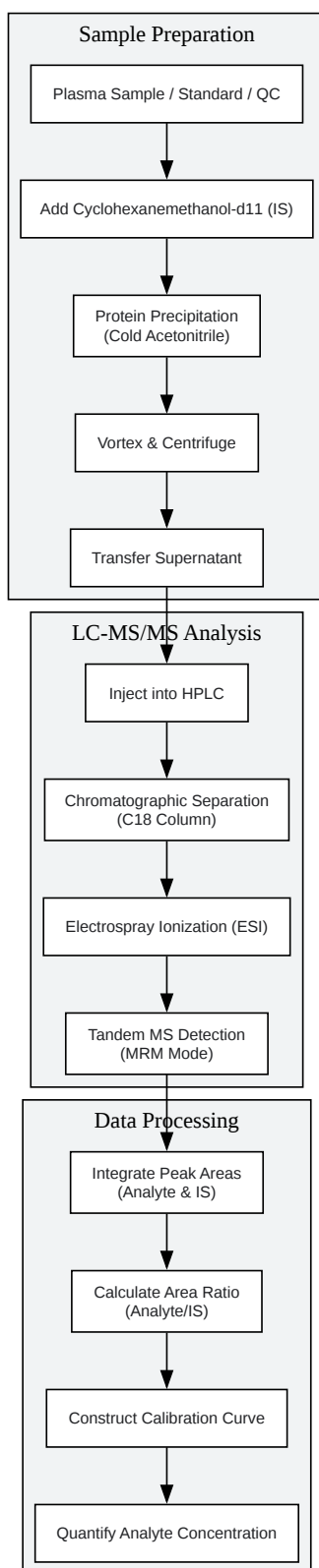
3. Standard and Sample Preparation

- Stock Solutions: Prepare 1 mg/mL stock solutions of cyclohexanemethanol and **Cyclohexanemethanol-d11** in DCM.
- Working Solutions: Prepare serial dilutions of the analyte stock solution. Prepare a working solution of the internal standard at a fixed concentration (e.g., 10 µg/mL).
- Calibration Standards: Prepare calibration standards by spiking the analyte working solutions into clean water to achieve the desired concentration range (e.g., 10 - 2000 µg/L).
- Sample Preparation (Liquid-Liquid Extraction):
 - To 10 mL of water sample or calibration standard in a glass vial, add 100 µL of the internal standard working solution.
 - Add 2 mL of DCM.
 - Vortex vigorously for 2 minutes.
 - Allow the layers to separate.
 - Transfer the bottom DCM layer to a clean vial containing anhydrous sodium sulfate.
 - Transfer the dried extract to an autosampler vial for GC-MS analysis.

4. GC-MS Analysis

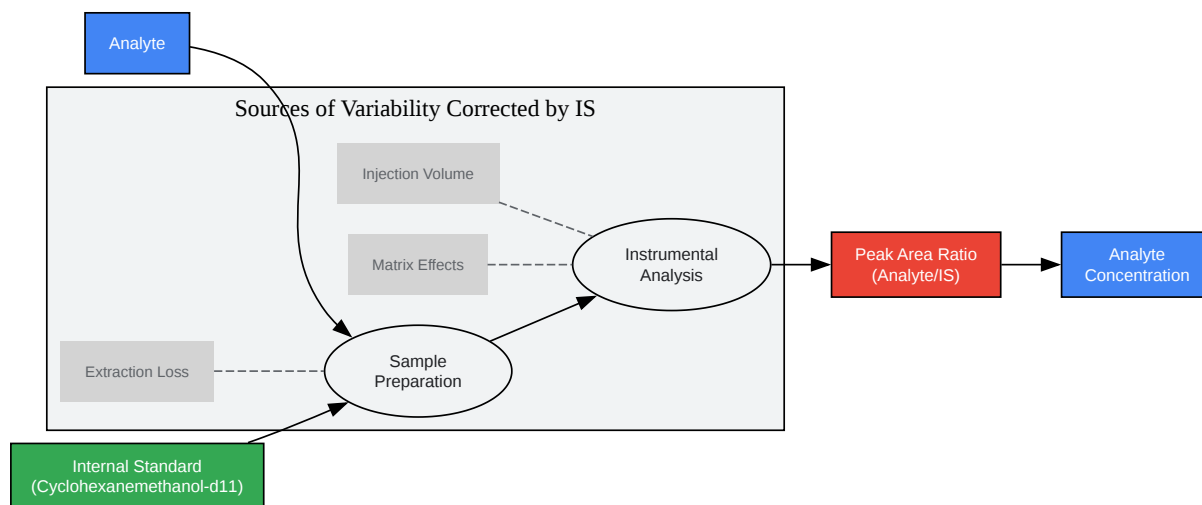
- GC Conditions:
 - Column: DB-5ms or equivalent (e.g., 30 m x 0.25 mm, 0.25 μ m)
 - Inlet Temperature: 250°C
 - Injection Mode: Splitless
 - Oven Program: Initial temperature of 60°C, hold for 1 minute, ramp to 280°C at 15°C/min, hold for 5 minutes.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Acquisition Mode: Selected Ion Monitoring (SIM)
 - Monitor characteristic ions for both cyclohexanemethanol and **Cyclohexanemethanol-d11**.

Visualizations



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Caption: Experimental workflow for LC-MS/MS quantification.



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Caption: Logic of quantification using an internal standard.

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